

An In-depth Technical Guide to N-Carbobenzyloxy-Alanine (Cbz-Alanine)

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Compound of Interest

Compound Name: CbZ-Ala-Ala-Ala-Ala

Cat. No.: B12371926

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A Note on Terminology: The term "Cbz-tetralanine" does not correspond to a recognized chemical compound in standard chemical literature or databases. It is likely a typographical error. This guide will focus on N-Carbobenzyloxy-alanine (Cbz-alanine), a widely used and crucial building block in synthetic chemistry, which is the probable intended subject of the query.

Introduction

N-Carbobenzyloxy-alanine (Cbz-Ala-OH) is a derivative of the amino acid alanine where the amino group is protected by a Carboxybenzyl (Cbz or Z) group. This protection strategy, first introduced by Max Bergmann and Leonidas Zervas in the 1930s, was a foundational development in modern peptide synthesis.^[1] The Cbz group is stable under a variety of reaction conditions but can be readily removed by catalytic hydrogenolysis, making it an invaluable tool for the stepwise assembly of peptide chains.^[2] Cbz-alanine is used as a fundamental building block in the synthesis of peptides, peptidomimetics, and pharmaceuticals, where precise control of stereochemistry and reactive groups is essential.^{[1][3]} It is available in both its L- and D-enantiomeric forms, N-Cbz-L-alanine and N-Cbz-D-alanine, respectively.

Physical and Chemical Properties

Cbz-alanine is a white to off-white crystalline solid at room temperature and is sparingly soluble in water but soluble in many organic solvents like methanol, ethyl acetate, and acetic acid.^[1]

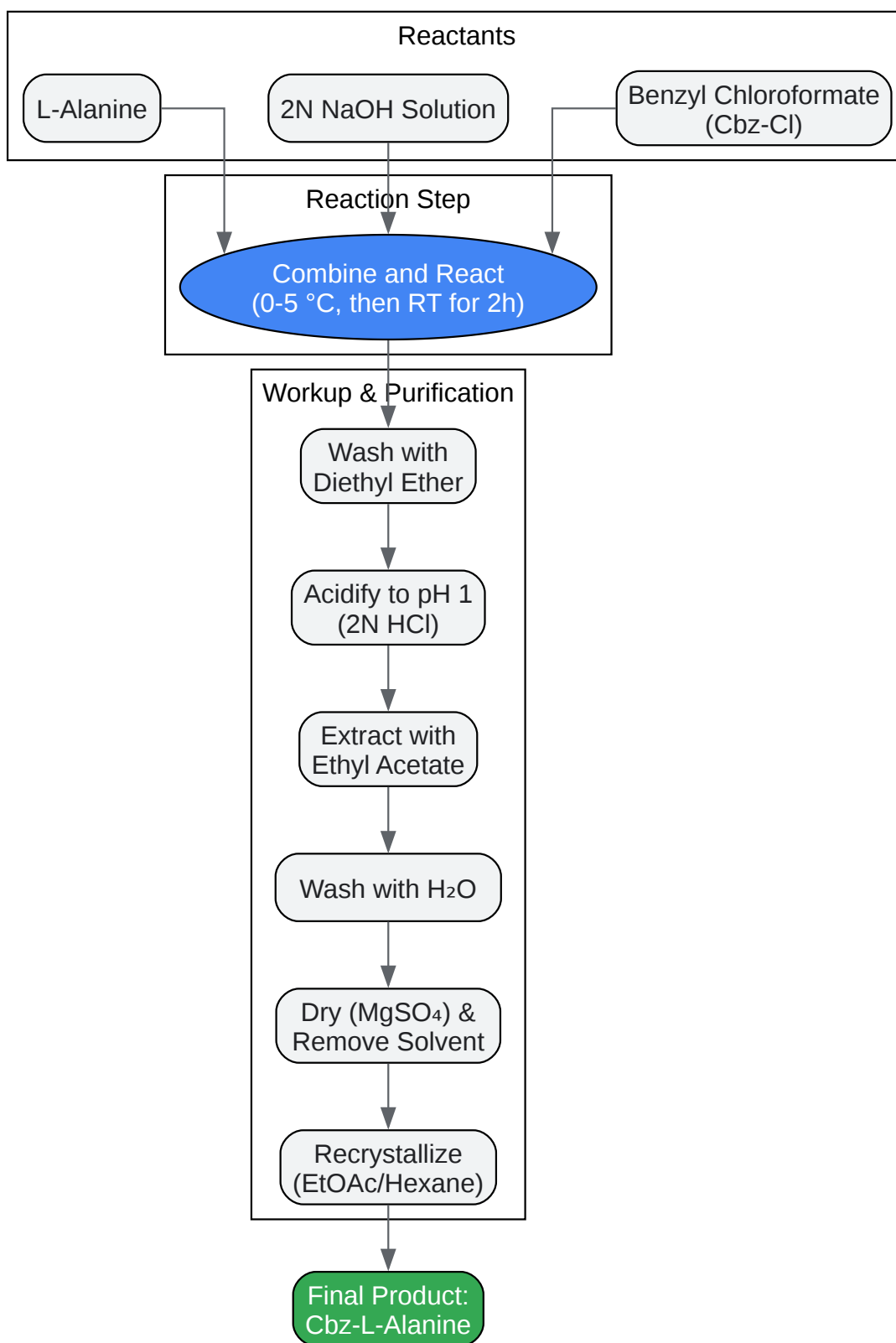
Quantitative Data for Cbz-Alanine Isomers

Property	N-Cbz-L-Alanine	N-Cbz-D-Alanine
CAS Number	1142-20-7	26607-51-2
Molecular Formula	C ₁₁ H ₁₃ NO ₄	C ₁₁ H ₁₃ NO ₄
Molecular Weight	223.23 g/mol	223.23 g/mol
Melting Point	84-85 °C	83-84 °C
Boiling Point	~364.5 °C (rough estimate)	~422.1 °C at 760 mmHg
Density	~1.24 g/cm ³ (rough estimate)	1.247 g/cm ³
pKa	Not specified	4.00 ± 0.10 (Predicted)
Specific Rotation [α]	-14.3° to -15° (c=2 in Acetic Acid)	+9° to +15° (c=1 in Acetic Acid)
Storage Temperature	0-8 °C	2-8 °C

Synthesis of Cbz-Alanine

The most common method for preparing Cbz-alanine is the Schotten-Baumann reaction, which involves the acylation of alanine with benzyl chloroformate in an alkaline aqueous solution. The base neutralizes the HCl byproduct and maintains the nucleophilicity of the amino group.

General Synthesis Workflow



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Caption: Workflow for the synthesis of Cbz-L-Alanine.

Detailed Experimental Protocol: Synthesis of Cbz-L-Alanine

This protocol is adapted from a literature procedure.

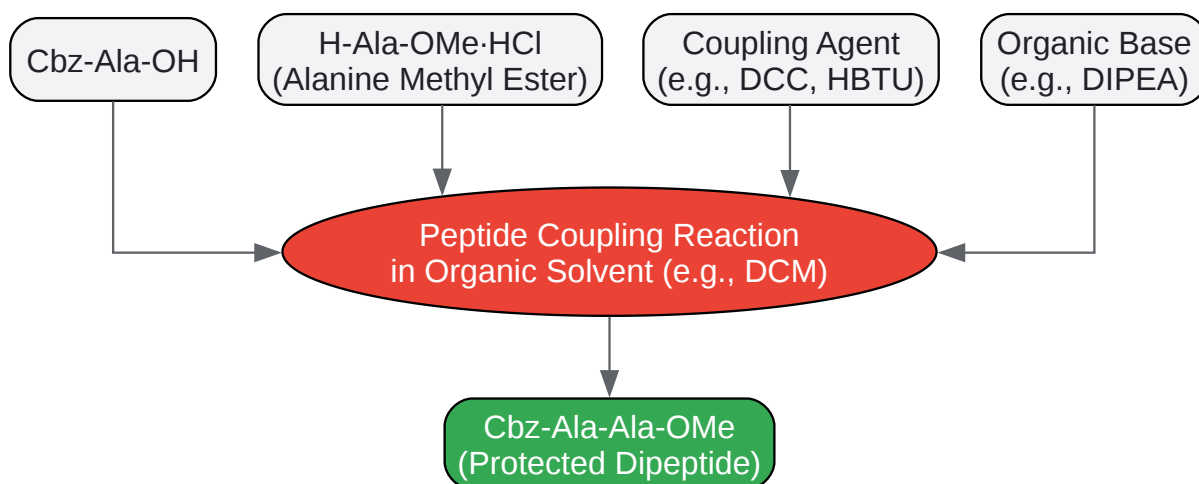
- **Dissolution:** Dissolve L-alanine (54.0 g) in 2N NaOH solution (305 mL) in a 2 L three-necked flask. Cool the solution to 0 °C using an ice bath.
- **Reaction:** Add benzyl chloroformate (90 mL) and 2N NaOH solution (305 mL) simultaneously and dropwise to the alanine solution. Maintain the internal reaction temperature below 5 °C throughout the addition.
- **Stirring:** After the addition is complete, remove the ice bath and stir the reaction mixture for 2 hours at room temperature.
- **Aqueous Workup:**
 - Add diethyl ether (100 mL) to the mixture, transfer to a separatory funnel, and separate the layers. Discard the organic (ether) phase.
 - Wash the aqueous phase once more with diethyl ether (100 mL) and discard the organic phase.
 - Acidify the aqueous phase to pH 1 by slowly adding 2N HCl.
- **Extraction:**
 - Add ethyl acetate (150 mL) to the acidified solution and separate the layers. Keep the organic (ethyl acetate) phase.
 - Extract the aqueous phase three more times with ethyl acetate (3 x 150 mL).
 - Combine all organic phases.
- **Purification:**
 - Wash the combined organic phases with water (3 x 100 mL).

- Dry the organic phase over anhydrous magnesium sulfate (MgSO_4).
- Remove the solvent under reduced pressure (20 Torr at 30 °C). The product will initially be a colorless oil that crystallizes upon standing.
- Recrystallization: Recrystallize the crude solid from ethyl acetate/hexane to yield pure benzyloxycarbonyl-L-alanine (Typical yield: ~73%).

Application in Peptide Synthesis

Cbz-alanine is a cornerstone of peptide chemistry, serving as a protected amino acid that can be introduced into a growing peptide chain. The Cbz group prevents the amine from participating in unwanted side reactions during the activation and coupling of the carboxylic acid group.

Dipeptide Formation Workflow



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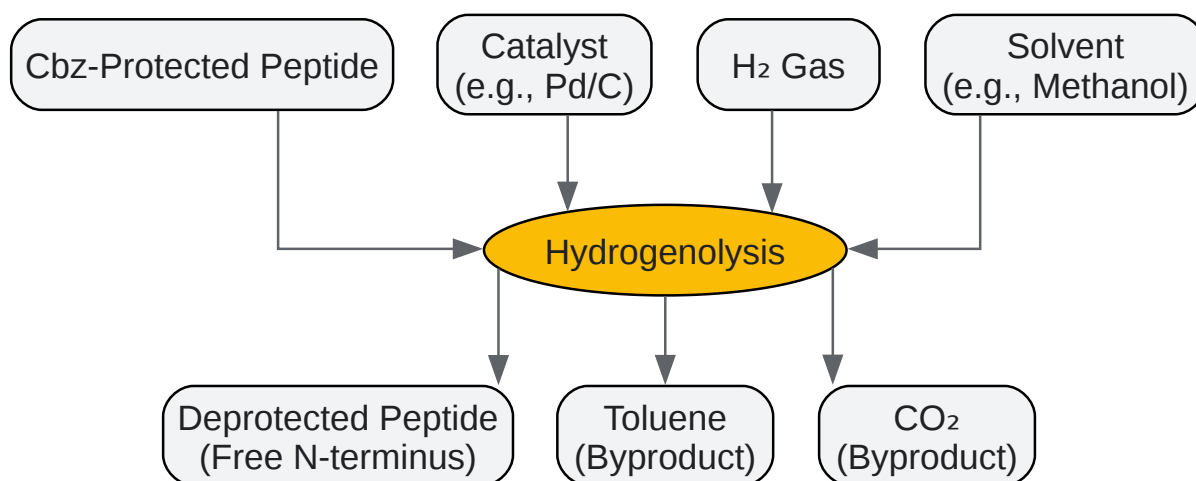
Caption: General workflow for dipeptide synthesis using Cbz-Alanine.

A common method for forming a peptide bond involves activating the carboxylic acid of Cbz-alanine with a coupling agent like N,N'-dicyclohexylcarbodiimide (DCC). This activated species then reacts with the free amino group of another amino acid ester (e.g., alanine methyl ester) to form the dipeptide.

Deprotection of the Cbz Group

A key advantage of the Cbz group is its selective removal under mild conditions that typically do not affect other protecting groups or the peptide backbone. The standard method is catalytic hydrogenolysis.

Deprotection (Hydrogenolysis) Workflow



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Caption: Removal of the Cbz protecting group via catalytic hydrogenolysis.

In this process, the Cbz-protected peptide is dissolved in a suitable solvent like methanol and stirred under a hydrogen atmosphere in the presence of a palladium on carbon (Pd/C) catalyst. The Cbz group is cleaved to yield the free amine, with toluene and carbon dioxide as the only byproducts.

Biological Context

While Cbz-L-alanine is primarily a synthetic intermediate, its enantiomer, Cbz-D-alanine, is used to synthesize peptides containing D-alanine. D-Alanine is a crucial component of the peptidoglycan cell walls of many bacteria. Therefore, peptides and molecules synthesized using Cbz-D-alanine can be valuable tools for studying bacterial cell wall biosynthesis or for developing novel antibiotics.

Safety and Handling

- **Toxicity:** N-Cbz-alanine is generally considered to have low acute toxicity. However, some reports classify it as harmful if swallowed or inhaled and a cause of skin and eye irritation.
- **Handling:** Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling the compound. Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place. Recommended storage temperatures are typically between 2-8 °C.

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References

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